

Application Notes and Protocols for Fuberidazole Stock Solutions

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Compound of Interest

Compound Name: Fuberidazole

Cat. No.: B012385

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Introduction

Fuberidazole is a benzimidazole-based fungicide recognized for its systemic action against a variety of fungi, particularly *Fusarium* species.^{[1][2][3]} Its mechanism of action involves the disruption of microtubule formation through the inhibition of β -tubulin assembly, which in turn halts mitosis and cell division.^{[1][4]} This specific mode of action has made **Fuberidazole** a subject of interest in various in vitro studies, including antifungal assays, cancer research, and investigations into its interactions with other molecules.^{[5][6][7]} Accurate and consistent preparation of **Fuberidazole** stock solutions is critical for obtaining reproducible results in these assays. This document provides detailed protocols for the preparation, storage, and handling of **Fuberidazole** stock solutions for in vitro applications.

Physicochemical Properties of Fuberidazole

A summary of **Fuberidazole**'s key physicochemical properties is presented below. This data is essential for accurate calculations and handling of the compound.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₈ N ₂ O	[2][8]
Molecular Weight	184.19 g/mol	[2][8]
Appearance	Light brown to colorless crystalline powder	[1][2]
Solubility in Water (20°C, pH 7)	71 mg/L	[1][3]
Solubility in DMSO	Up to 125 mg/mL (678.65 mM)	[5]
Other Solvents	Slightly soluble in Methanol	[3]
Stability	Sensitive to light, with a half-life of approximately 15 minutes in solution. Stable to hydrolysis in pure water.	[3]

Experimental Protocol: Preparation of a 100 mM Fuberidazole Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **Fuberidazole** in Dimethyl Sulfoxide (DMSO), which is the recommended solvent for achieving high solubility.

Materials:

- **Fuberidazole** powder (MW: 184.19 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, light-protecting microcentrifuge tubes or cryovials (e.g., amber colored)
- Analytical balance
- Vortex mixer
- Water bath or heat block (optional, for aiding dissolution)

- Sonicator (optional, for aiding dissolution)

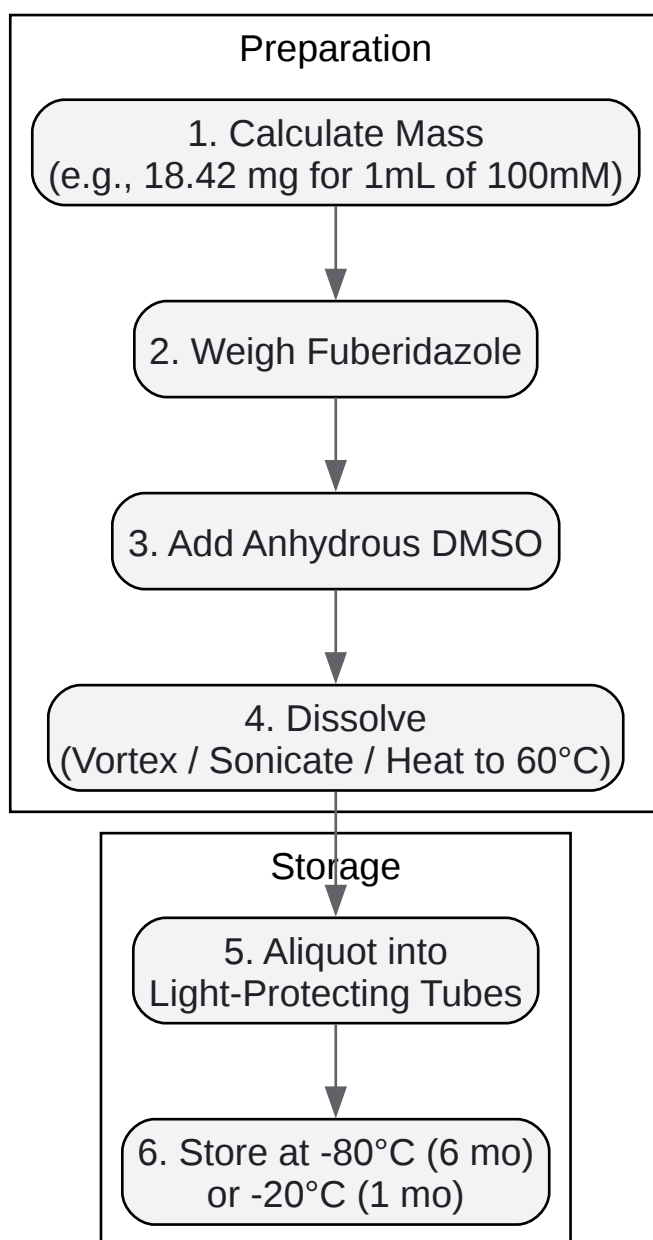
Procedure:

- Determine the Required Mass: To prepare a 100 mM stock solution, calculate the mass of **Fuberidazole** needed. For example, to prepare 1 mL of a 100 mM solution:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 100 \text{ mmol/L} \times 0.001 \text{ L} \times 184.19 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass} = 18.42 \text{ mg}$
- Weighing: Carefully weigh out the calculated amount of **Fuberidazole** powder using an analytical balance.
- Dissolution:
 - Add the weighed **Fuberidazole** powder to a sterile, appropriately sized container.
 - Add the desired volume of anhydrous DMSO (e.g., 1 mL for the calculation above).
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- Aiding Dissolution (if necessary): **Fuberidazole**'s solubility in DMSO can be enhanced with gentle heating and sonication.[\[5\]](#)[\[8\]](#)
 - Heating: Warm the solution in a water bath or on a heat block at a temperature up to 60°C. [\[5\]](#) Mix intermittently until the solid is completely dissolved.
 - Sonication: Place the tube in a sonicator bath and sonicate until the solution is clear.
 - Note: Always ensure the container is tightly sealed during these steps to prevent contamination or solvent evaporation.
- Sterilization (Optional): If required for your specific cell culture application, the stock solution can be sterilized by filtering it through a 0.22 μm syringe filter that is compatible with DMSO.

- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 20-50 μL) in light-protecting tubes.[\[5\]](#)[\[8\]](#)
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[5\]](#)
 - Properly label all tubes with the compound name, concentration, solvent, and date of preparation.

Diagrams

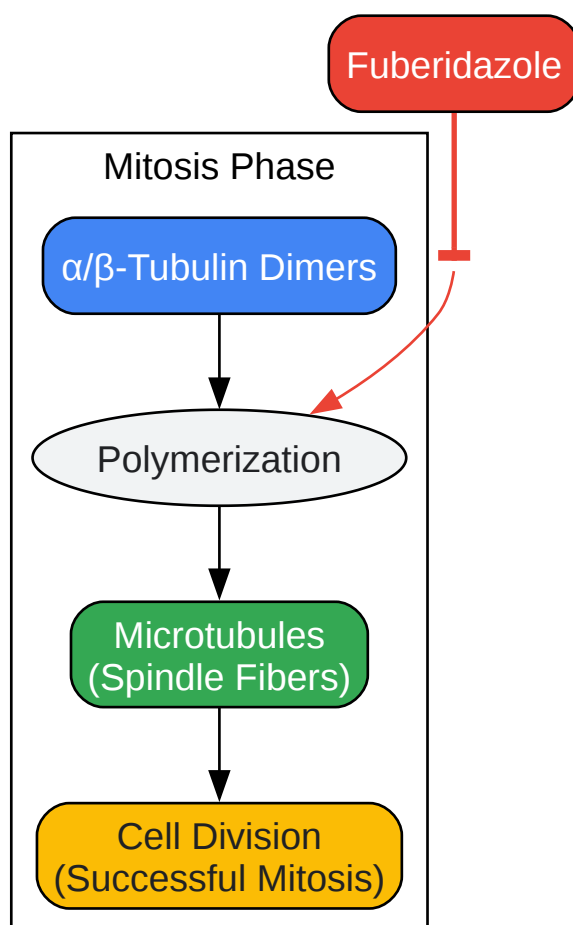
Experimental Workflow for **Fuberidazole** Stock Solution Preparation



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Caption: Workflow for preparing **Fuberidazole** stock solution.

Fuberidazole's Mechanism of Action: Inhibition of Microtubule Assembly



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Caption: **Fuberidazole** inhibits β -tubulin polymerization.

Application Example: Dilution for In Vitro Assay

For most in vitro assays, the high-concentration stock solution will need to be serially diluted in the appropriate cell culture medium to achieve the desired final working concentrations.

Fuberidazole has been shown to be effective in the micromolar range (e.g., 10-200 μ M) for inhibiting fungal growth.[5]

Example: Preparing a 100 μ M working solution from a 100 mM stock:

- Intermediate Dilution (Optional but Recommended): First, dilute the 100 mM stock 1:100 to create a 1 mM intermediate stock.
 - Take 2 μ L of the 100 mM stock solution.

- Add it to 198 μL of cell culture medium. Mix well.
- Final Dilution: Next, dilute the 1 mM intermediate stock 1:10 to create the 100 μM final working solution.
 - For a final volume of 1 mL in a well, add 100 μL of the 1 mM intermediate stock to 900 μL of cell culture medium.

Important Considerations:

- Solvent Effects: When preparing working solutions, ensure the final concentration of DMSO is low (typically <0.5%) to avoid solvent-induced toxicity to the cells.
- Light Sensitivity: As **Fuberidazole** is light-sensitive, minimize its exposure to light during preparation and experiments.[3] Use amber tubes and cover plates with foil when possible.
- Controls: Always include a vehicle control (culture medium with the same final concentration of DMSO) in your experiments to account for any effects of the solvent.

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